

# Application Notes and Protocols: Tetrapropylammonium Iodide as an Ionic Liquid Additive

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## Compound of Interest

Compound Name: Tetrapropylammonium iodide

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These application notes provide a comprehensive overview of the use of **tetrapropylammonium iodide** (TPAI) as an ionic liquid additive across various scientific and research applications. Detailed protocols for key experiments are provided to facilitate the practical application of this versatile quaternary ammonium salt.

## Application in Dye-Sensitized Solar Cells (DSSCs)

**Tetrapropylammonium iodide** is a frequently utilized component in the electrolyte of dye-sensitized solar cells, where it contributes to improved performance and stability. It is often used in both liquid and quasi-solid-state gel polymer electrolytes.

## Quantitative Data Summary

Electrolyte Type	TPAI Concentration	Other Key Components	Ionic Conductivity (S/cm)	DSSC Efficiency (%)	Jsc (mA/cm <sup>2</sup> )	Voc (V)	Fill Factor	Reference
Liquid	0.5 M	0.04 M I <sub>2</sub> , 80:20 Ethylene Carbonate:Acetonitrile	-	7.9	-	-	-	[1]
Gel Polymer	19.0 wt%	15.7 wt% Phthaloylchitosan, 31.7 wt% EC, 3.17 wt% PC, 1.9 wt% I <sub>2</sub>	5.27 x 10 <sup>-3</sup>	3.5	7.38	0.72	0.66	[2]
Gel Polymer	40 wt%	Poly(vinyl butyral-co-vinyl alcohol-co-vinyl acetate)	1.93 x 10 <sup>-3</sup>	-	-	-	-	[3]
Gel Polymer	Molar Ratio 1:3 (TPAI:LiI)	Polyacrylonitrile, Propylene	-	6.40	-	-	-	[4]

		Carbon ate, Ethylen e Carbon ate, $I_2/I_3^-$ , Acetonit rile, 4- tert- butylpyr idine						
Agar- based Gel	Varied with KI	Agar, Glycero l, Formal dehyde, KI	up to $3.39 \times 10^{-3}$ (for KI only)	0.36 (with highest conduct ing GPE)	1.31	0.4	0.68	[5]

Note: EC = Ethylene Carbonate, PC = Propylene Carbonate, Jsc = Short-circuit current density, Voc = Open-circuit voltage.

## Experimental Protocol: Preparation of a TPAI-based Gel Polymer Electrolyte for DSSCs

This protocol is based on the components described in the literature for quasi-solid-state DSSCs.[3][4]

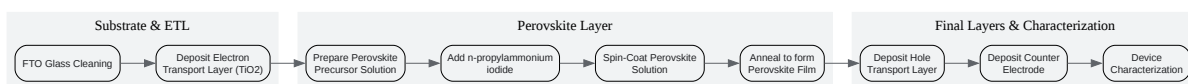
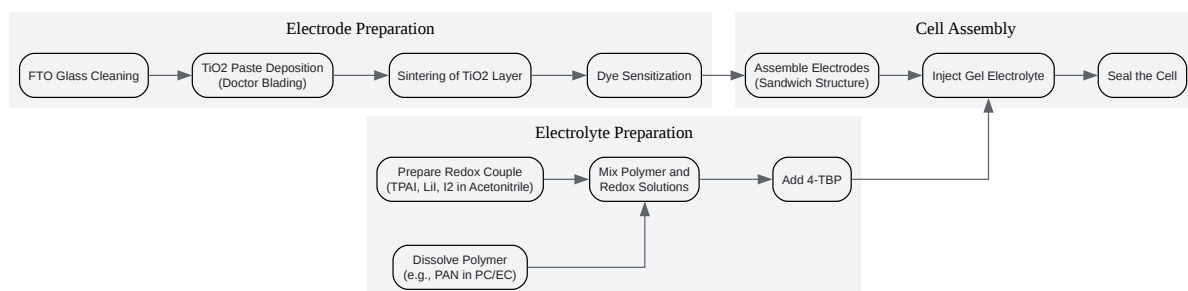
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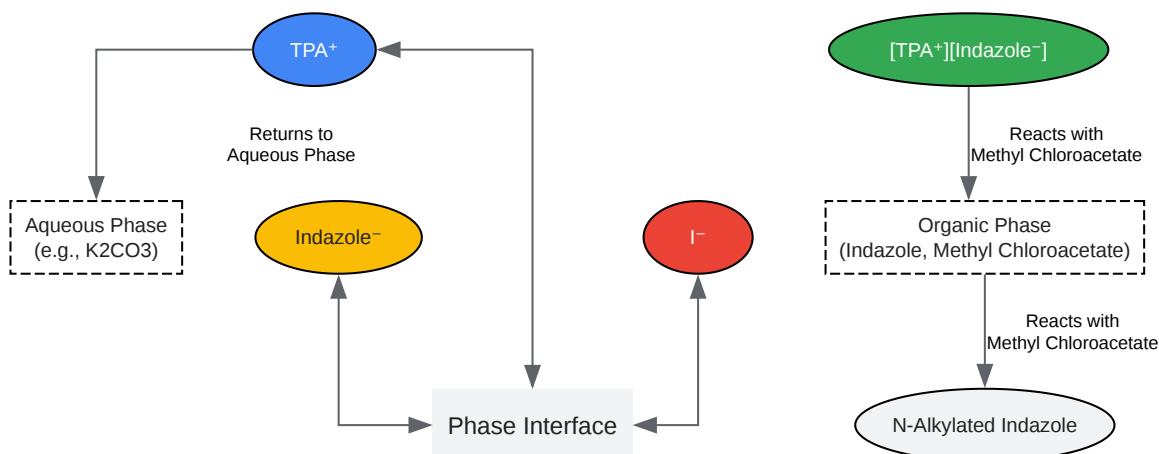
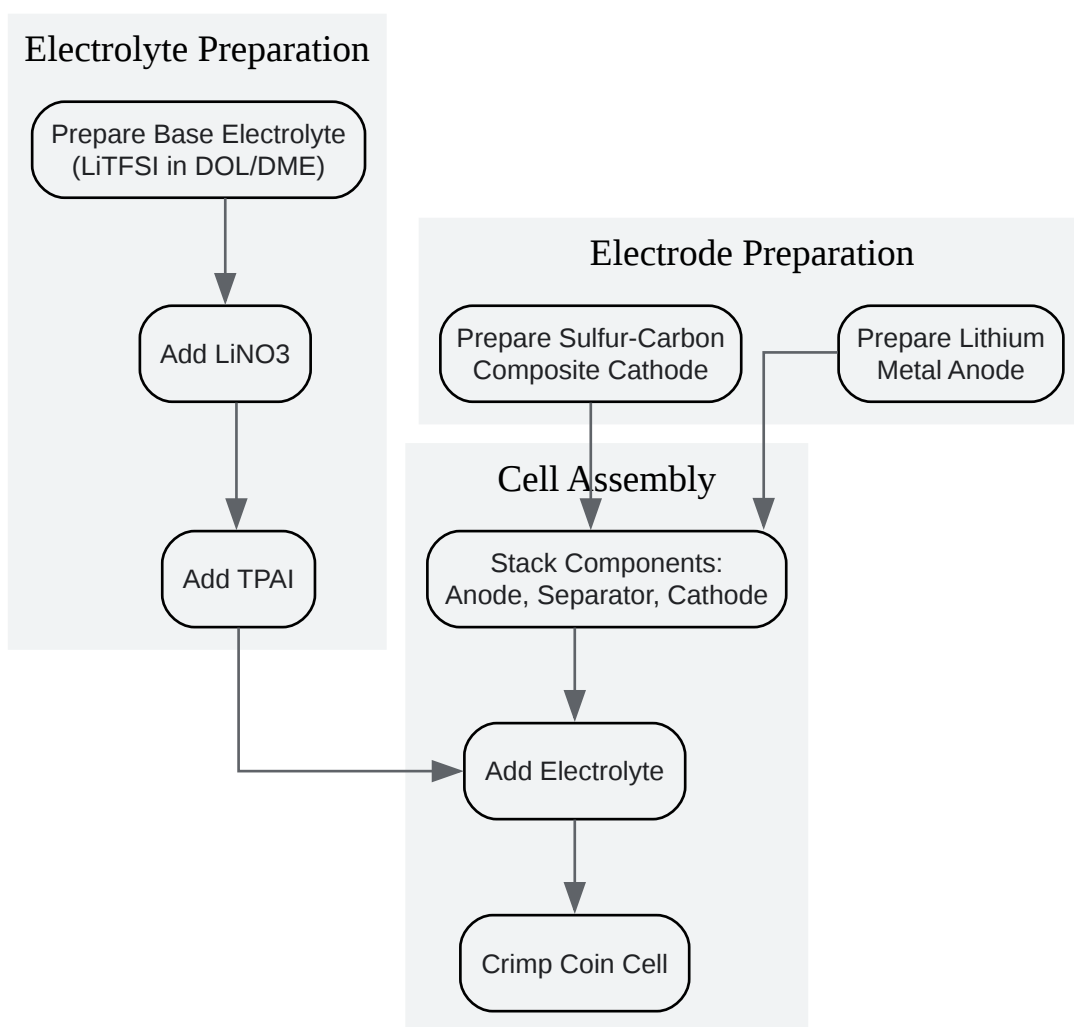
- **Tetrapropylammonium iodide (TPAI)**
- Lithium iodide (LiI)
- Polyacrylonitrile (PAN)
- Propylene carbonate (PC)

- Ethylene carbonate (EC)
- Acetonitrile
- Iodine (I<sub>2</sub>)
- 4-tert-butylpyridine (4-TBP)

Procedure:

- In a sealed container, dissolve a specific weight percentage of polyacrylonitrile in a mixture of propylene carbonate and ethylene carbonate (e.g., 1:1 v/v) with the aid of magnetic stirring and gentle heating.
- Once a homogenous polymer solution is obtained, add acetonitrile to adjust the viscosity.
- In a separate container, prepare the redox couple by dissolving **tetrapropylammonium iodide**, lithium iodide, and iodine in acetonitrile. A common molar ratio for TPAI to LiI is 1:3.  
[\[4\]](#)
- Add the redox couple solution to the polymer solution.
- Add a small amount of 4-tert-butylpyridine to the final mixture.
- Continue stirring until a homogenous and viscous gel electrolyte is formed.
- The electrolyte is then ready to be injected into the fabricated dye-sensitized solar cell.





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